

Personal protective equipment for handling 2,7-Dibromofluorene

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Compound of Interest

Compound Name: 2,7-Dibromofluorene

Cat. No.: B093635

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Essential Safety and Handling Guide for 2,7-Dibromofluorene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,7-Dibromofluorene** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

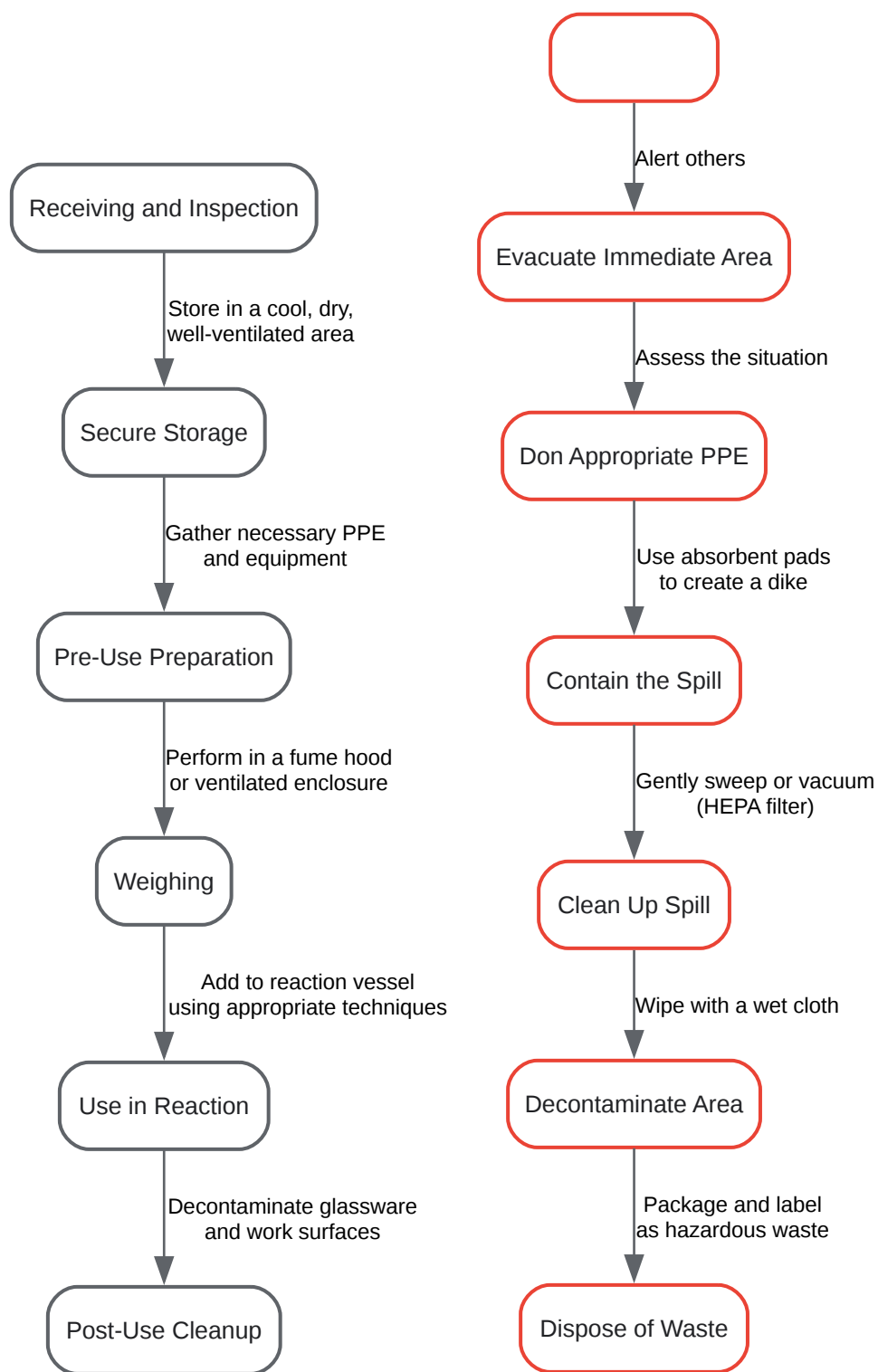
2,7-Dibromofluorene is a skin, eye, and respiratory irritant.^{[1][2][3]} Inhalation of dust or vapors and direct contact with skin and eyes should be strictly avoided. The following table summarizes the required personal protective equipment when handling this compound.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against dust particles and splashes.[4]
Skin Protection	Chemical-resistant gloves (Nitrile recommended)	To prevent skin contact, irritation, and potential absorption.[1]
Lab coat	To protect personal clothing and skin from contamination.	
Respiratory Protection	NIOSH-approved N95 dust mask or a full-face respirator	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation of dust particles.[5] [6] A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[4]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for handling **2,7-Dibromofluorene** from receipt to use in experimental protocols.

Workflow for Handling **2,7-Dibromofluorene**



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References

- 1. ehs.utk.edu [ehs.utk.edu]
- 2. 2,7-Dibromofluorene | C₁₃H₈Br₂ | CID 140073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. westlab.com [westlab.com]
- 5. Laboratory emergency response procedures | Safety | UWA [uwa.edu.au]
- 6. 2,7-Dibromofluorene 97 16433-88-8 [sigmaaldrich.com]
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